

Performance evaluation of different coupling reagents for Boc-11-aminoundecanoic acid.

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Compound of Interest

Compound Name: *Boc-11-aminoundecanoic acid*

Cat. No.: *B558784*

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A Comparative Guide to Coupling Reagents for Boc-11-aminoundecanoic Acid

For researchers, scientists, and professionals in drug development, the efficient formation of amide bonds is a critical step in the synthesis of complex molecules. **Boc-11-aminoundecanoic acid**, with its long aliphatic chain and protected amine, is a valuable building block, particularly in the construction of linkers for Proteolysis Targeting Chimeras (PROTACs). The choice of coupling reagent for this substrate significantly impacts reaction yield, purity, and the overall efficiency of the synthetic route. This guide provides an objective comparison of the performance of three widely used coupling reagents—HATU, EDC/HOBt, and PyBOP—for the acylation of amines with **Boc-11-aminoundecanoic acid**, supported by experimental data and detailed methodologies.

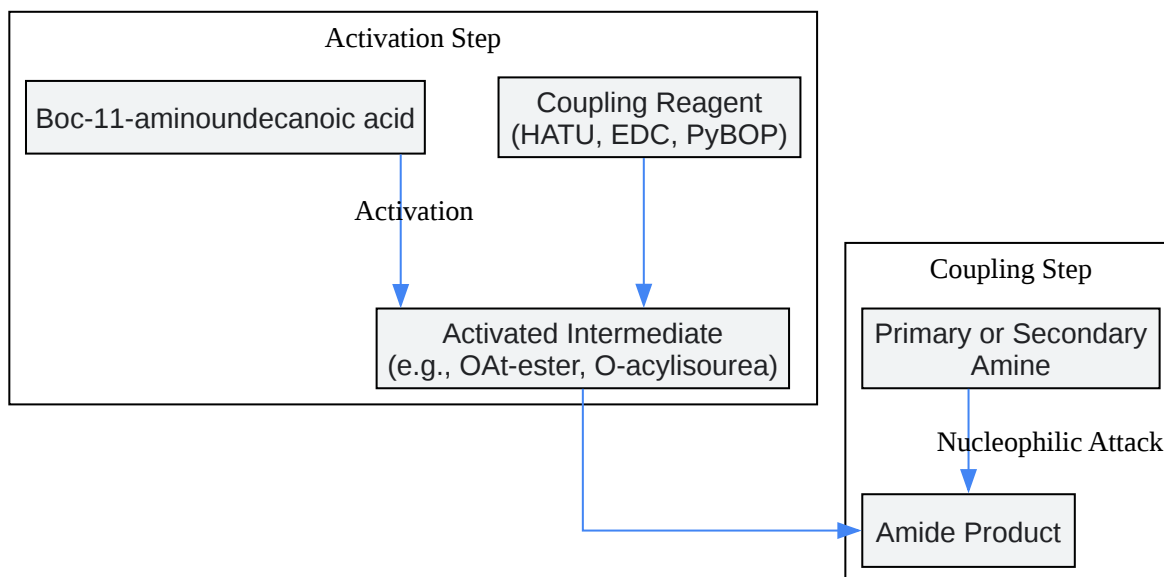
Performance Comparison of Coupling Reagents

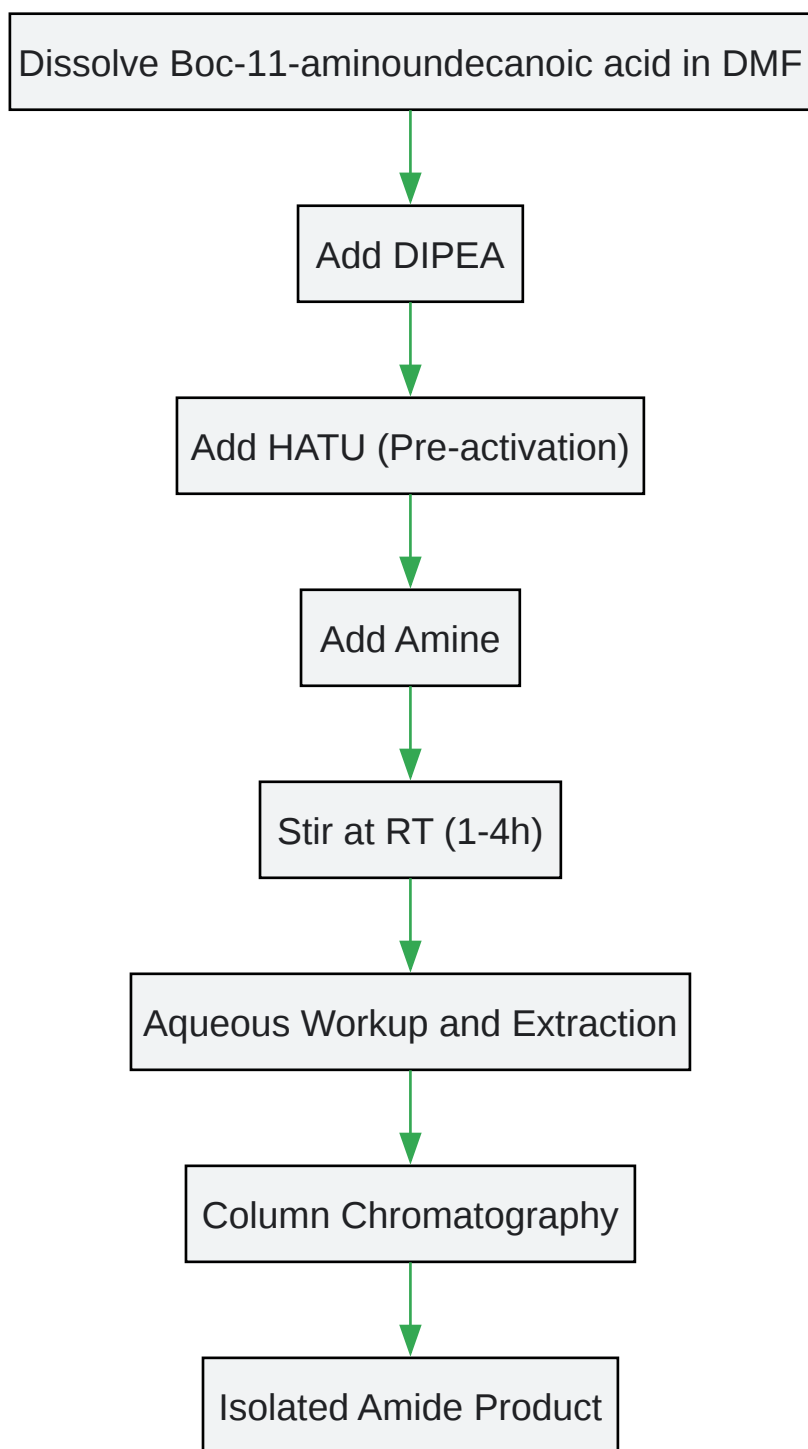
The selection of a coupling reagent is often a balance between reactivity, cost, and the potential for side reactions. The following table summarizes the key performance indicators for HATU, EDC/HOBt, and PyBOP in the context of coupling **Boc-11-aminoundecanoic acid**. The quantitative data is based on typical yields observed for similar long-chain N-Boc protected amino acids.

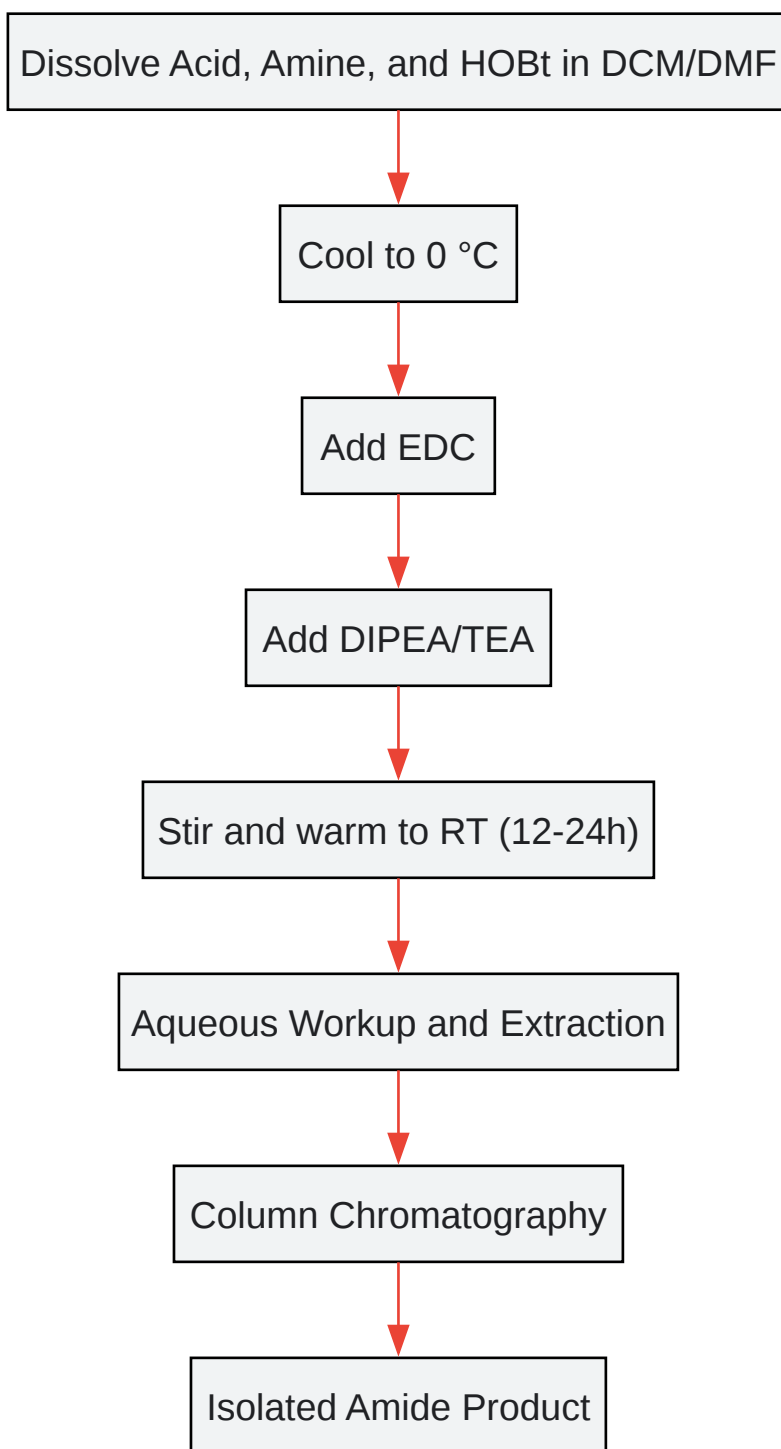
Coupling Reagent	Class	Typical Yield (%)	Relative Reaction Rate	Common Side Products	Key Considerations
HATU	Uronium/Aminium Salt	> 95%	Very Fast	Guanidinylation of the amine	Highly efficient, especially for sterically hindered or electron-deficient amines. Requires a non-nucleophilic base.
EDC/HOBt	Carbodiimide/Additive	85-95%	Moderate	N-acylurea, racemization (minimized by HOBt)	Cost-effective and widely used. Byproducts are water-soluble, simplifying purification.
PyBOP	Phosphonium Salt	90-95%	Fast	Phosphoramidate byproducts	A good alternative to the carcinogenic BOP reagent. Effective for a wide range of substrates.

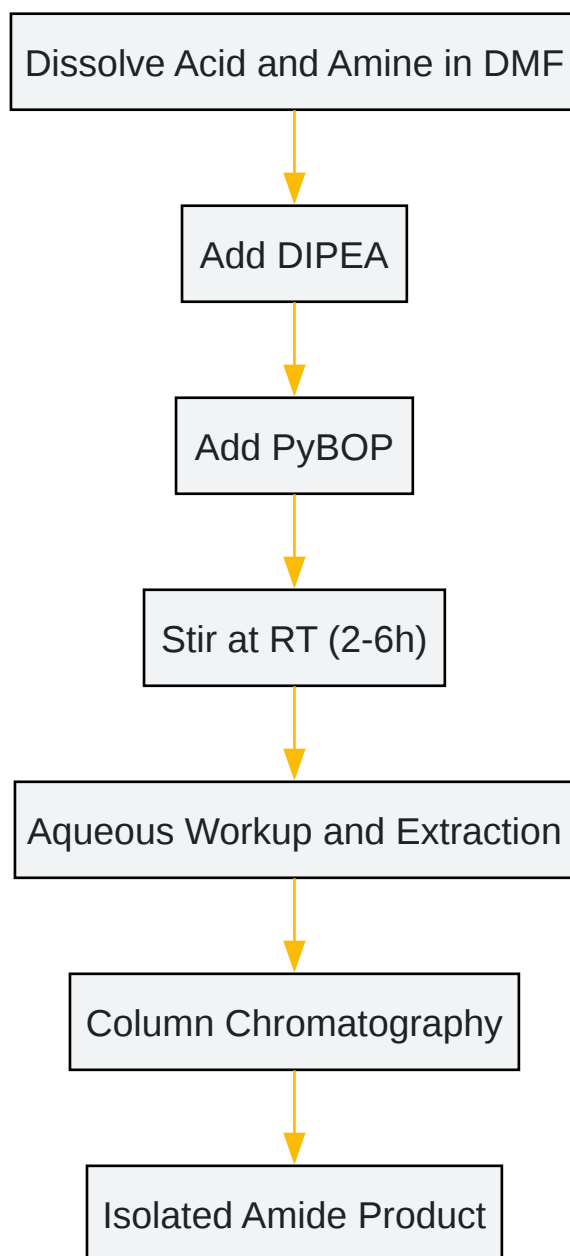
General Mechanism of Amide Bond Formation

The fundamental principle behind these coupling reagents is the activation of the carboxylic acid group of **Boc-11-aminoundecanoic acid** to facilitate nucleophilic attack by an amine. This activation typically involves the formation of a highly reactive intermediate, such as an active ester or a symmetric anhydride, which is more susceptible to aminolysis than the free carboxylic acid.









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